

Safeguarding Your Research: A Guide to Handling 4,4'-Dithiodianiline

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Compound of Interest

Compound Name: 4,4'-Dithiodianiline

Cat. No.: B145801

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This guide provides essential safety and logistical information for **4,4'-Dithiodianiline**, including operational procedures and disposal plans, to ensure a secure laboratory environment.

Chemical and Physical Properties

Understanding the fundamental properties of **4,4'-Dithiodianiline** is the first step toward safe handling.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ S ₂ [1][2] |
| Molecular Weight | 248.37 g/mol [1] |
| Appearance | Yellow crystalline solid or powder[3] |
| Melting Point | 76-78 °C[4] |
| Solubility | Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.[3] |

Hazard Identification and Personal Protective Equipment (PPE)

4,4'-Dithiodianiline is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

To mitigate these risks, the following personal protective equipment is mandatory:

| PPE Category | Equipment | Specifications |
|--------------------------|--|---|
| Hand Protection | Chemical-resistant gloves | Inspected before use. Dispose of contaminated gloves after use. [1] |
| Eye/Face Protection | Safety glasses or chemical safety goggles | A face shield may be required depending on the potential for splashing. [2] [5] |
| Skin and Body Protection | Protective clothing | Type to be selected based on the concentration and amount of the dangerous substance at the specific workplace. [1] |
| Respiratory Protection | NIOSH/MSHA or European Standard EN 149 approved respirator | Use in areas with inadequate ventilation or where dust is generated. [4] |

Standard Operating Procedure for Handling

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring safety.

1. Engineering Controls:

- Work in a well-ventilated area.[\[3\]](#)
- Use a local exhaust system to control dust generation.[\[2\]](#)

- Ensure a safety shower and eye wash station are readily accessible.[\[4\]](#)

2. Handling and Storage:

- Avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed and store it in a cool, dry, and dark place.[\[2\]](#)
- The substance is light-sensitive.[\[1\]](#)

3. Disposal Plan:

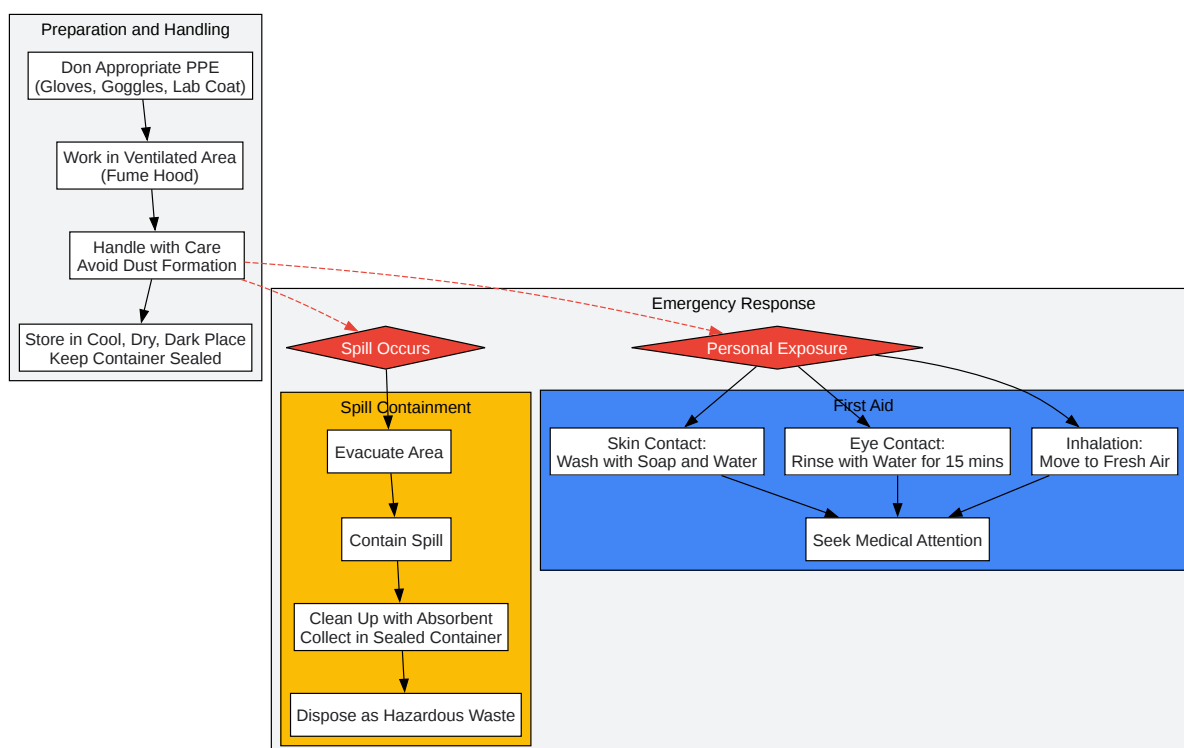
- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[1\]](#)
- Contaminated packaging should be disposed of as unused product.[\[1\]](#)
- Do not allow the chemical to enter drains.[\[6\]](#)

Emergency Procedures

In the event of an accidental exposure, immediate and appropriate action is critical.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration.[1] Call a poison center or doctor if you feel unwell.[3] |
| Skin Contact | Wash off with soap and plenty of water.[1] If skin irritation occurs, get medical advice/attention.[2] [3] Take off contaminated clothing and wash it before reuse.[2][3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][3] If eye irritation persists, get medical advice/attention.[2][3] |
| Ingestion | Rinse mouth with water. Never give anything by mouth to an unconscious person.[1] |

In case of a spill, avoid dust formation and breathing vapors. Use personal protective equipment and sweep the material into a suitable, closed container for disposal.[1]



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